

Propylene Glycol Phosphate: A Technical Review of a Multifaceted Term

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Compound of Interest

Compound Name: *Propylene glycol, phosphate*

Cat. No.: *B15401530*

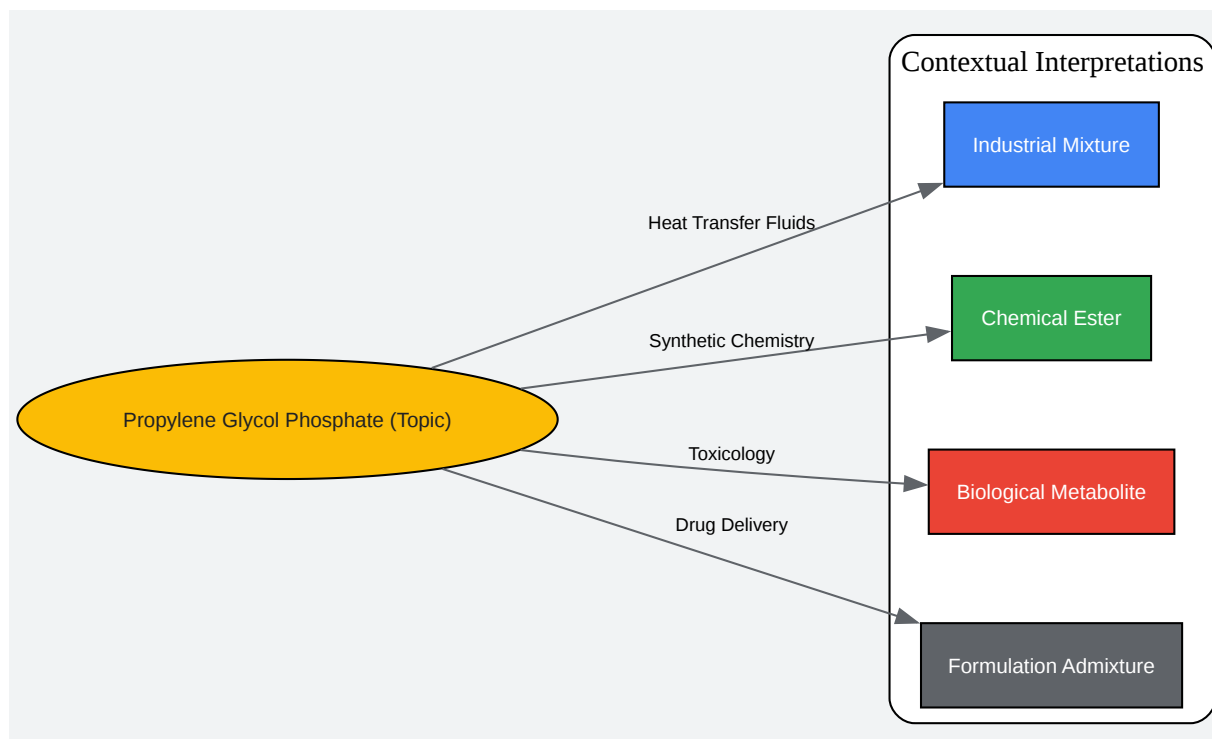
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Introduction

The term "propylene glycol phosphate" does not refer to a single, well-defined chemical entity within the scientific and industrial literature. Instead, its meaning varies significantly depending on the context, ranging from industrial mixtures and chemical reaction products to transient biological metabolites and simple laboratory formulations. This technical guide aims to provide clarity by dissecting the different interpretations of "propylene glycol phosphate," presenting the available quantitative data, detailing relevant experimental protocols, and visualizing the associated chemical and logical relationships. This document is intended for researchers, scientists, and drug development professionals who may encounter this ambiguous terminology.

A primary source of confusion is the distinction between a single molecular entity and a mixture. The most prevalent commercial use of the term refers to propylene glycol containing phosphate-based corrosion inhibitors. In synthetic chemistry, it can refer to phosphate esters of propylene glycol. In toxicology and biochemistry, it appears as a metabolic intermediate. Finally, in pharmaceutical formulation, it often describes a solution containing two separate components: propylene glycol and a phosphate buffer.

The following diagram illustrates the conceptual relationships between these different interpretations.



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Caption: Conceptual map of the different interpretations of "propylene glycol phosphate".

Propylene Glycol (Phosphate Inhibited): Industrial Mixtures

In industrial applications, particularly for heat transfer fluids and antifreeze, "propylene glycol phosphate" refers to a mixture of propylene glycol with a phosphate-based corrosion inhibitor and a pH stabilizer.^{[1][2][3]} This formulation is designed to protect metallic components in HVAC and other thermal systems.^[2] The physical and toxicological properties described in safety data sheets (SDS) pertain to this mixture, not a discrete molecule.

Data Presentation: Physicochemical and Toxicological Properties

The quantitative data extracted from various safety data sheets for phosphate-inhibited propylene glycol mixtures are summarized below.

Table 1: Physicochemical Properties of Propylene Glycol (Phosphate Inhibited) Mixtures

Property	Value	Source(s)
Physical State	Liquid	[4] [5]
Appearance	Transparent, Colorless	[4] [5]
Odor	Odorless	[4] [5]
Boiling Point	161 °C (323 °F)	[4]
Specific Gravity (H ₂ O=1)	1.03 - 1.05	[4] [5]
pH	9.0 - 10.0	[5]
Solubility in Water	100% at 20 °C	[4]

| Vapor Pressure | 0.66 mmHg at 20 °C |[\[4\]](#) |

Table 2: Toxicological Summary of Propylene Glycol (Phosphate Inhibited) Mixtures

Endpoint	Observation	Source(s)
Acute Oral Toxicity	Very low toxicity if swallowed; harmful effects not anticipated from small amounts.	[1]
Acute Dermal Toxicity	Prolonged skin contact is unlikely to result in absorption of harmful amounts.	[1] [6]
Skin Irritation	Prolonged contact is essentially non-irritating; may cause minor irritation or flaking.	[1] [5]
Eye Irritation	May cause slight temporary eye irritation; corneal injury is unlikely.	[1] [5]
Carcinogenicity	Ingredients are not classified as carcinogens by ACGIH, IARC, or OSHA.	[5]
Reproductive Toxicity	Did not cause birth defects or interfere with reproduction in animal studies (for major components).	[1]

| Genetic Toxicity | In vitro and in vivo animal genetic toxicity studies were negative (for major components). [\[1\]](#) |

Propylene Glycol Phosphate Esters: Synthesis and Application

Several patents describe the synthesis of propylene glycol phosphate esters for use as foliar phosphate fertilizers.[\[7\]](#)[\[8\]](#) These compounds are the reaction products of propylene glycol and phosphoric acid. The primary goal of this synthesis is to create a water-soluble, hygroscopic,

and non-phytotoxic source of phosphorus for plants.^{[7][8]} The patents provide a general methodology for this esterification process, which is detailed below.

Experimental Protocols: Synthesis of Phosphate Esters

The following protocol is a generalized summary of the synthesis method described in patents for producing mixed phosphate alcohol esters.

Objective: To synthesize propylene glycol phosphate esters via the esterification of phosphoric acid.

Materials:

- Orthophosphoric Acid (H_3PO_4)
- Propylene Glycol ($\text{C}_3\text{H}_6(\text{OH})_2$)
- Esterification Promoter (e.g., metal oxides or hydroxides like MgO , ZnO , CaO , KOH)^{[7][8]}
- Reaction Flask (e.g., 5-liter flask)
- Heating Mantle
- Distillation Apparatus

Methodology:

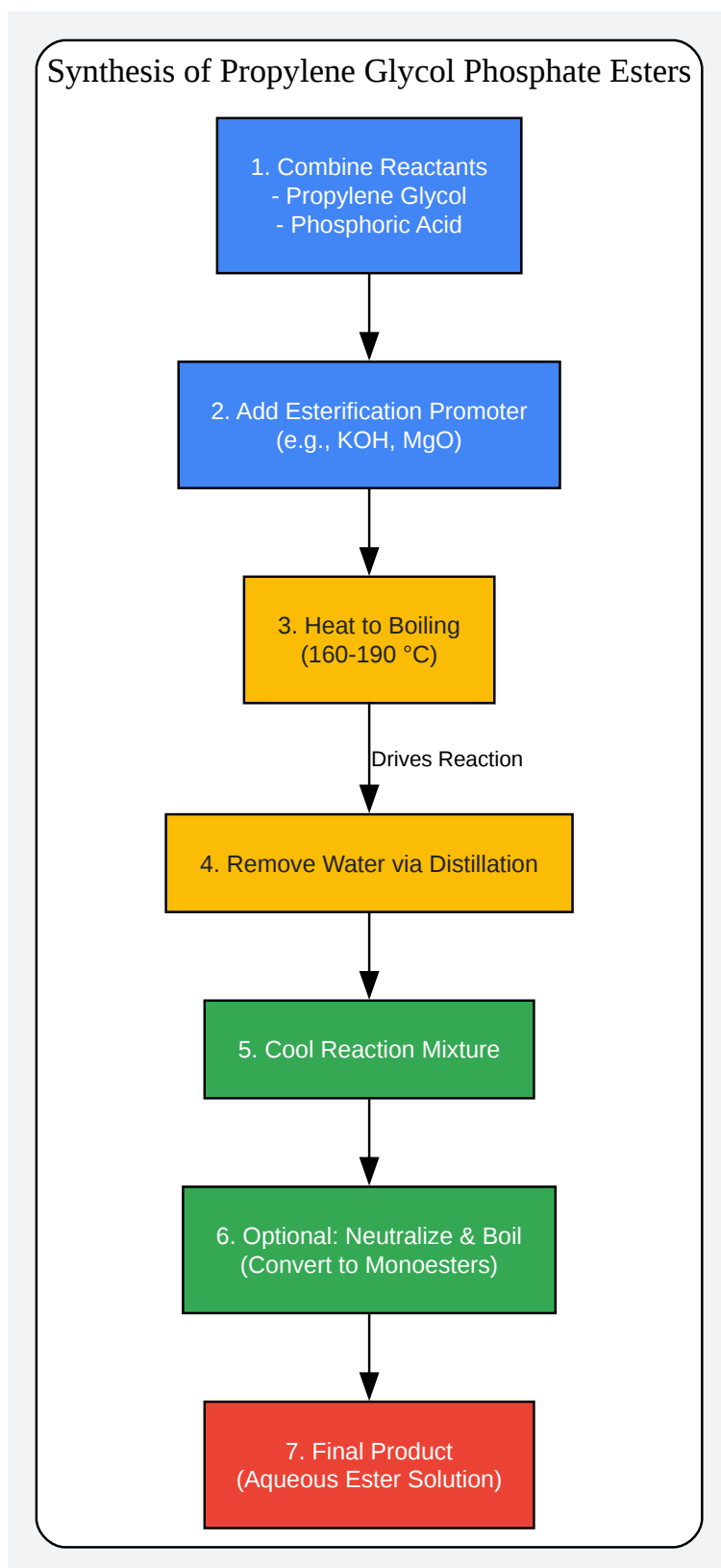
- **Reactant Combination:** Combine orthophosphoric acid and propylene glycol in a reaction flask. The preferred molar ratio of alcohol to phosphoric acid is greater than 1.0, typically between 1:1 and 2:1, to facilitate the reaction and leave excess alcohol as a hygroscopic agent.^[7]
- **Promoter Addition:** Add an esterification promoter, such as a metal oxide or hydroxide (e.g., KOH), to the mixture.^{[7][8]}
- **Heating and Distillation:** Heat the mixture to boiling, with temperatures ranging from 160 °C to below 190 °C. During heating, water produced from the esterification reaction is

continuously removed via distillation.^{[7][8]} This step is crucial for driving the reaction towards the formation of esters.

- **Reaction Monitoring:** The reaction is allowed to proceed for several hours until the desired amount of water has been distilled off, indicating the extent of esterification.^[8]
- **Neutralization and Conversion (Optional):** After cooling, the mixture of mono-, di-, and triesters can be neutralized with a base (e.g., KOH or NaOH). Boiling the neutralized solution can be used to hydrolyze and convert diesters and triesters into the more stable monoesters.^[7]
- **Final Formulation:** The final solution is adjusted for concentration and pH, resulting in a liquid fertilizer containing propylene glycol phosphate esters.^[7]

Visualization: Synthesis Workflow

The generalized workflow for the synthesis of propylene glycol phosphate esters is depicted in the following diagram.



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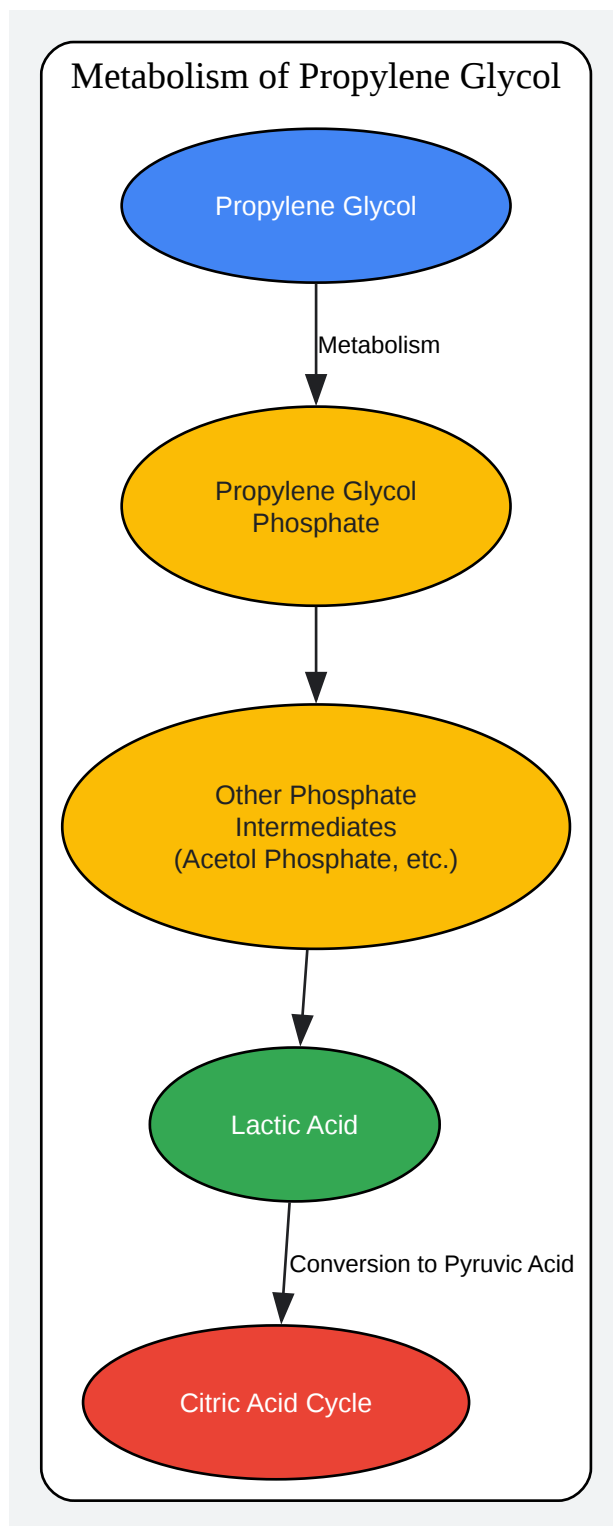
Caption: Generalized workflow for the synthesis of propylene glycol phosphate esters.

Propylene Glycol Phosphate as a Biological Metabolite

In a toxicological context, propylene glycol, when ingested, is metabolized by the body. The metabolic pathway involves the formation of several phosphate intermediates, including propylene glycol phosphate, acetol phosphate, and lactaldehyde phosphate, which are ultimately converted to lactic acid.^[9] This "propylene glycol phosphate" is therefore a transient intermediate in a biological process and not a compound used in formulations.

Visualization: Metabolic Pathway

The metabolic conversion of propylene glycol is illustrated below.



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Caption: Simplified metabolic pathway of propylene glycol to lactic acid.

Propylene Glycol and Phosphate Buffers in Formulations

In pharmaceutical and drug delivery literature, the phrase "propylene glycol-phosphate buffer" is commonly encountered.^{[10][11][12]} This refers to a solution made by mixing two separate and distinct components:

- Propylene Glycol (PG): Used as a solvent, co-solvent, humectant, preservative, and skin penetration enhancer.^{[12][13]}
- Phosphate Buffer: A standard aqueous buffer system (e.g., phosphate-buffered saline, PBS) used to maintain the pH of the formulation at a stable, physiologically compatible level (typically pH 7.4).^{[12][13]}

These components do not react to form a new entity but are simply combined to create a suitable vehicle for active pharmaceutical ingredients (APIs), particularly in topical and transdermal formulations.^{[12][14][15]} For instance, researchers have used mixtures of propylene glycol and phosphate buffer to study the stability and skin permeation of various drug esters.^{[10][15]}

Physicochemical Properties of 1,2-Propanediol, phosphate

The PubChem database contains an entry for "1,2-Propanediol, phosphate" (CID 103652), which represents the theoretical chemical structure of propylene glycol bonded to a phosphate group.^[16] It is important to note that the properties listed are computationally generated and have not been experimentally verified in peer-reviewed literature. This entry provides a theoretical profile for the molecule.

Table 3: Computed Physicochemical Properties of 1,2-Propanediol, phosphate

Property	Value	Source
Molecular Formula	C₃H₁₁O₆P	[16]
Molecular Weight	174.09 g/mol	[16]
Exact Mass	174.02932506 Da	[16]
Hydrogen Bond Donor Count	5	[16]
Hydrogen Bond Acceptor Count	6	[16]
Rotatable Bond Count	1	[16]
Topological Polar Surface Area	118 Å ²	[16]
Complexity	70.6	[16]
IUPAC Name	phosphoric acid;propane-1,2-diol	[16]

| CAS Number | 52502-91-7 | [\[16\]](#) |

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